

# Application Notes and Protocols: Preparation of L-749372 Stock Solutions

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## Compound of Interest

Compound Name: L-749372

Cat. No.: B1674080

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## Introduction

Accurate and consistent preparation of stock solutions is a critical first step in any experiment involving small molecule inhibitors. This document provides a detailed protocol for the preparation of stock solutions for the compound **L-749372**, ensuring reproducibility and reliability in downstream applications. The following sections outline the necessary materials, a step-by-step procedure for solubilization and storage, and key data presented for ease of use.

## Physicochemical Properties of L-749372

A thorough understanding of the physicochemical properties of a compound is essential for the proper preparation of stock solutions. The key parameters for **L-749372** are summarized in the table below.

Property	Value
Chemical Name	N2-[(1R,2S)-2,3-Dihydro-2,6-dimethyl-1H-inden-1-yl]-6-[(1R)-1-fluoroethyl]-1,3,5-triazine-2,4-diamine
CAS Number	730979-19-8[1]
Molecular Formula	C <sub>16</sub> H <sub>20</sub> FN <sub>5</sub>
Molecular Weight	301.36 g/mol [1]
Solubility	Information on the solubility of L-749372 in common laboratory solvents such as DMSO, ethanol, and water is not readily available in public sources. It is recommended to perform a small-scale solubility test to determine the optimal solvent and concentration.

## Experimental Protocol: Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **L-749372** in Dimethyl Sulfoxide (DMSO). DMSO is a common solvent for dissolving a wide range of small molecules for in vitro studies.

Materials:

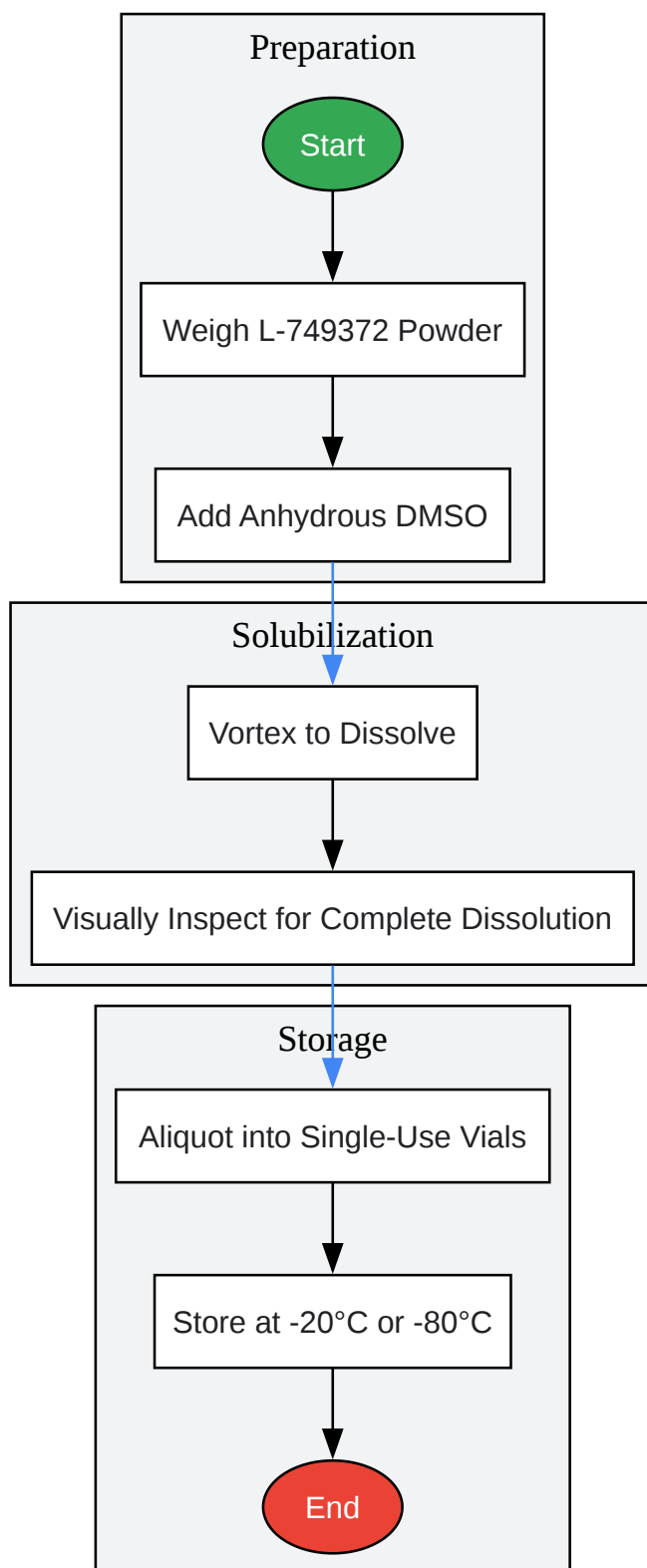
- **L-749372** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Vortex mixer
- Pipettors and sterile, disposable tips

#### Procedure:

- Pre-weighing Preparation: Before opening, bring the vial of **L-749372** powder to room temperature to prevent condensation of moisture.
- Weighing: Carefully weigh out a precise amount of **L-749372** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.0136 mg of **L-749372**.
  - Calculation:
    - Amount (in grams) = Molarity (in mol/L) x Volume (in L) x Molecular Weight (in g/mol )
    - Amount (mg) = 10 mmol/L x 0.001 L x 301.36 g/mol = 3.0136 mg
- Dissolution:
  - Add the appropriate volume of anhydrous DMSO to the vial containing the weighed **L-749372**. For 3.0136 mg of **L-749372**, add 1 mL of DMSO to achieve a 10 mM concentration.
  - Cap the vial securely.
- Solubilization:
  - Vortex the solution for 1-2 minutes to facilitate dissolution.
  - Visually inspect the solution to ensure that all the powder has completely dissolved. If necessary, gentle warming in a 37°C water bath for a few minutes can aid in solubilization.
- Aliquoting and Storage:
  - To avoid repeated freeze-thaw cycles, which can degrade the compound, it is recommended to aliquot the stock solution into smaller, single-use volumes in microcentrifuge tubes or amber glass vials.
  - Store the aliquots at -20°C or -80°C for long-term storage. When stored properly, the stock solution should be stable for several months.

## Workflow for Preparing L-749372 Stock Solution

The following diagram illustrates the key steps in the preparation of an **L-749372** stock solution.



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Caption: Workflow for the preparation of **L-749372** stock solution.

## Safety Precautions

- Always wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, when handling **L-749372** and DMSO.
- Handle the **L-749372** powder in a chemical fume hood to avoid inhalation.
- DMSO can facilitate the absorption of other chemicals through the skin. Avoid direct skin contact.
- Consult the Safety Data Sheet (SDS) for **L-749372** for complete safety and handling information.

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## References

- 1. N2-[(1R,2S)-2,3-Dihydro-2,6-dimethyl-1H-inden-1-yl]-6-[(1R)-1-fluoroethyl]-1,3,5-triazine-2,4-diamine | C<sub>16</sub>H<sub>20</sub>FN<sub>5</sub> | CID 11962742 - PubChem [pubchem.ncbi.nlm.nih.gov]
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